

Anhydrous Cadmium Bromide: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Cadmium bromide*

Cat. No.: *B8797929*

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CAS Number: 7789-42-6

This technical guide provides an in-depth overview of anhydrous **cadmium bromide** (CdBr_2), a compound of interest in various scientific and industrial fields. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, applications, and biological interactions.

Physicochemical Properties

Anhydrous **cadmium bromide** is a white to pale yellow crystalline solid.^{[1][2]} It is hygroscopic, meaning it readily absorbs moisture from the air.^[2] Key quantitative data regarding its physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	7789-42-6	[3][4][5][6][7][8]
Molecular Formula	CdBr ₂	[3][4][5][6][8]
Molecular Weight	272.22 g/mol	[4][5][6][8]
Appearance	White to pale yellow crystalline solid	[1][2]
Melting Point	567 °C	[3][4]
Boiling Point	863 °C	[3]
Density	5.192 g/cm ³	[3][4]
Solubility in Water	98.8 g/100 mL at 20 °C; 115 g/100 g at 25 °C	[5][6]
Solubility in Other Solvents	Freely soluble in alcohol. Slightly soluble in acetone and ether.	[5][9]

Applications in Research and Industry

Anhydrous **cadmium bromide** has applications in several areas, including:

- Photography and Lithography: It is used in process engraving and lithographic processes.[3][5]
- Chemical Synthesis: It serves as a reagent in the synthesis of other cadmium-containing compounds.[2][10]
- Coordination Chemistry: The cadmium ion can form coordination complexes with various ligands, a subject of academic research.[2]

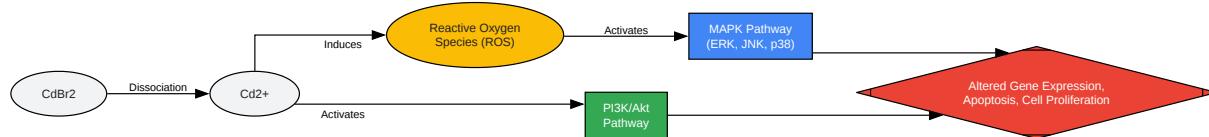
Biological Activity and Signaling Pathways

The biological effects of **cadmium bromide** are primarily attributed to the cadmium ion (Cd²⁺). Cadmium is a toxic heavy metal that can disrupt numerous cellular processes.[11] It is known

to induce oxidative stress and interfere with key signaling pathways.[12][13]

Cadmium exposure can activate multiple signaling pathways, including the Mitogen-Activated Protein Kinase (MAPK) and Akt pathways.[3][12] This can lead to downstream effects on gene expression and cell survival. For instance, cadmium has been shown to increase the stability of c-Myc mRNA through the activation of the Akt/Foxo1 pathway.[3]

The diagram below illustrates a simplified overview of cadmium-induced signaling.



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Caption: Simplified overview of cadmium-induced cellular signaling pathways.

Experimental Protocols

The following sections outline general experimental methodologies relevant to the study of anhydrous **cadmium bromide**.

Synthesis of a Cadmium Bromide Coordination Complex

This protocol describes the synthesis of a complex between **cadmium bromide** and N,N'-diethylthiourea (detu).[14]

- Dissolve 0.034 g (0.10 mmol) of anhydrous **cadmium bromide** in 5 mL of methanol.
- In a separate vessel, dissolve 0.026 g (0.20 mmol) of detu in 5 mL of methanol.
- Individually sonicate each solution in an ultrasonic bath for 15 minutes.
- Slowly add the detu solution to the **cadmium bromide** solution.

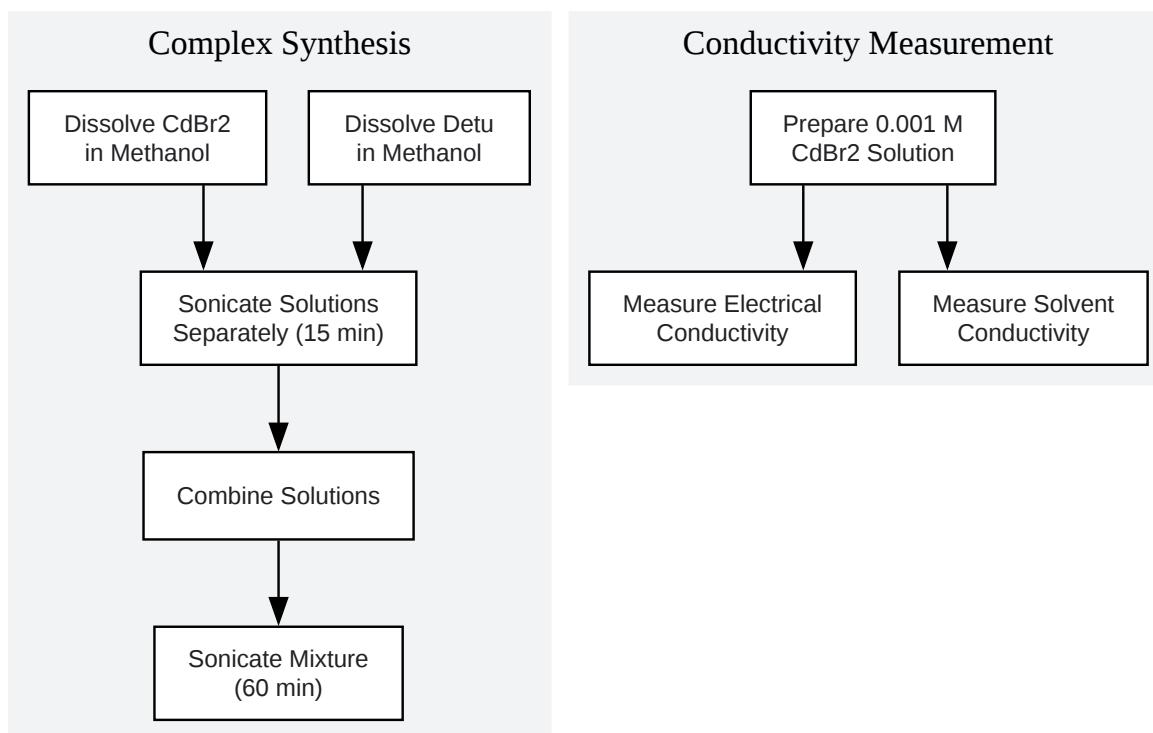
- Sonicate the resulting mixture in a 42 kHz ultrasonic bath for 60 minutes at room temperature.[14]

Measurement of Electrical Conductivity

This protocol is for measuring the electrical conductivity of a **cadmium bromide** solution.[14]

- Prepare a 0.001 M solution of anhydrous **cadmium bromide** by dissolving 0.003 g (0.01 mmol) in 10 mL of methanol.
- Use a conductometer to measure the electrical conductivity of the prepared solution.
- For comparison, also measure the conductivity of the pure solvent (methanol).[14]

The workflow for these experimental procedures can be visualized as follows:



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Caption: Workflow for synthesis and conductivity measurement.

Toxicity and Safety Considerations

Anhydrous **cadmium bromide** is a toxic substance and should be handled with extreme care. [2][10] It is harmful if swallowed, inhaled, or in contact with skin.[15][16] Cadmium and its compounds are classified as human carcinogens.[17] Exposure can lead to a range of health effects, including kidney damage, skeletal problems, and respiratory issues.[11] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, should be used when handling this compound.[15] Work should be conducted in a well-ventilated area or a fume hood.[15]

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